

sodium 1-dodecanesulfonate molecular structure and formula

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Compound of Interest

Compound Name: Sodium 1-dodecanesulfonate

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An In-depth Technical Guide to **Sodium 1-Dodecanesulfonate**

Introduction

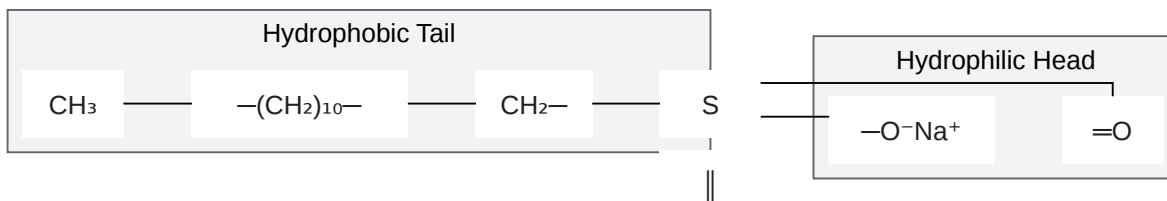
Sodium 1-dodecanesulfonate, also known as sodium laurylsulfonate, is an anionic surfactant widely utilized across various scientific and industrial domains.^{[1][2][3]} Its amphiphilic nature, consisting of a long hydrophobic carbon chain and a hydrophilic sulfonate head group, imparts excellent emulsifying, wetting, and detergent properties.^{[1][4]} In research, drug development, and biotechnology, it is particularly valued as an ion-pairing reagent in high-performance liquid chromatography (HPLC), a dispersing agent for biological samples, and a component in the synthesis of advanced materials.^{[1][5]} This guide provides a comprehensive overview of its molecular structure, physicochemical properties, synthesis protocols, and key analytical methodologies.

Molecular Structure and Formula

Sodium 1-dodecanesulfonate is comprised of a twelve-carbon alkyl chain (dodecyl) attached to a sulfonate group, with sodium as the counter-ion. This structure dictates its surfactant properties.

- Molecular Formula: $C_{12}H_{25}NaO_3S$ ^{[1][2][6][7]}
- Linear Formula: $CH_3(CH_2)_{11}SO_3Na$ ^[5]

- IUPAC Name: sodium dodecane-1-sulfonate[2][8]



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Caption: Molecular structure of **Sodium 1-Dodecanesulfonate**.

Physicochemical Properties

The physical and chemical characteristics of **sodium 1-dodecanesulfonate** are critical for its application in various experimental and industrial settings. It is stable in both acidic and basic conditions.[4]

Property	Value	Reference(s)
Molecular Weight	272.38 g/mol	[1][2]
Appearance	White to light cream powder	[1][4][9]
Melting Point	>300 °C	[1][4][9]
Solubility	Soluble in water (25 mg/mL in H ₂ O)	[4][9]
pH	5.5 - 7.5 (100 g/L in H ₂ O at 20°C)	[4][10]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **sodium 1-dodecanesulfonate** are crucial for researchers.

Synthesis Protocols

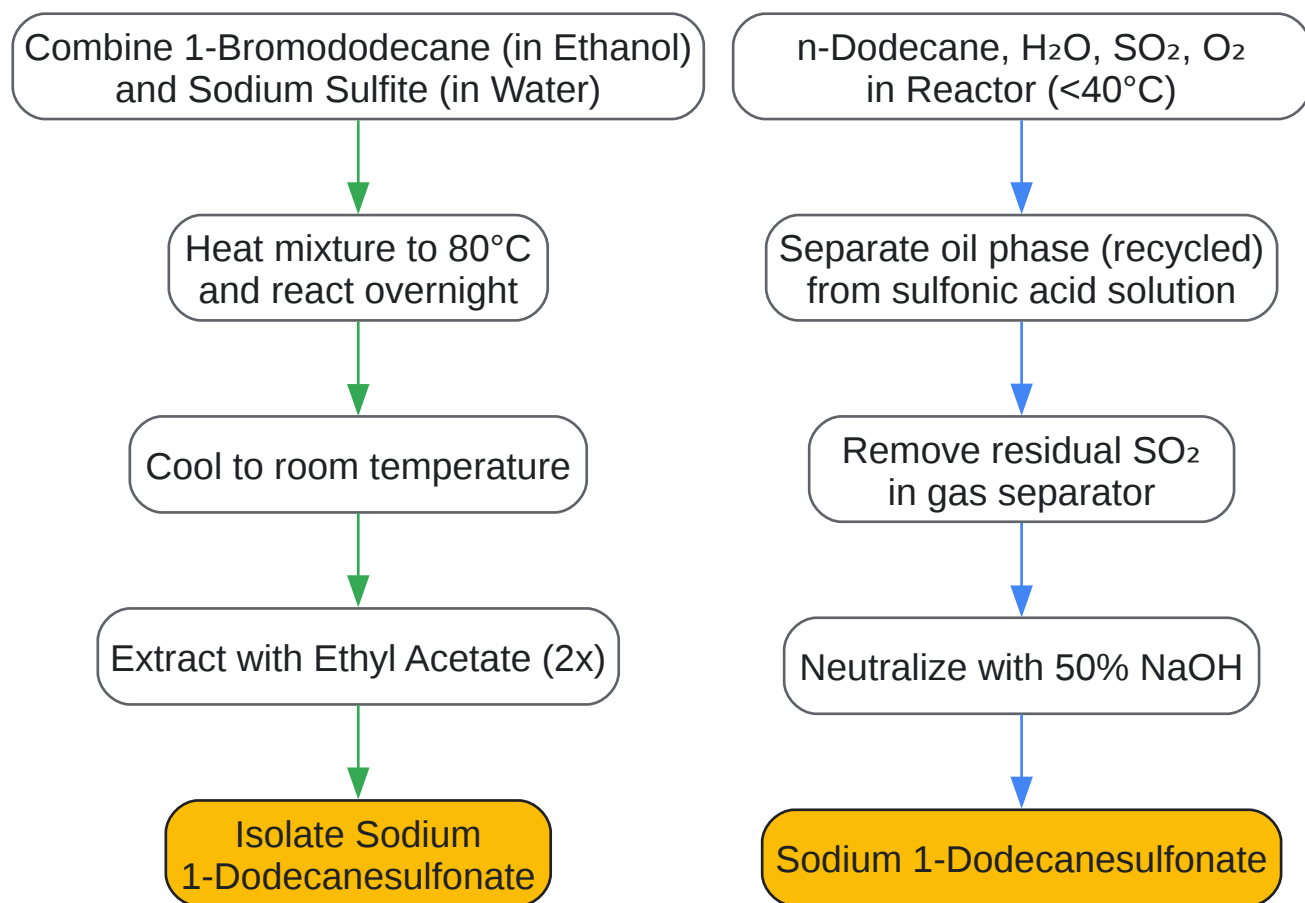
Two common methods for the synthesis of **sodium 1-dodecanesulfonate** are outlined below.

Protocol 1: Synthesis from 1-Bromododecane

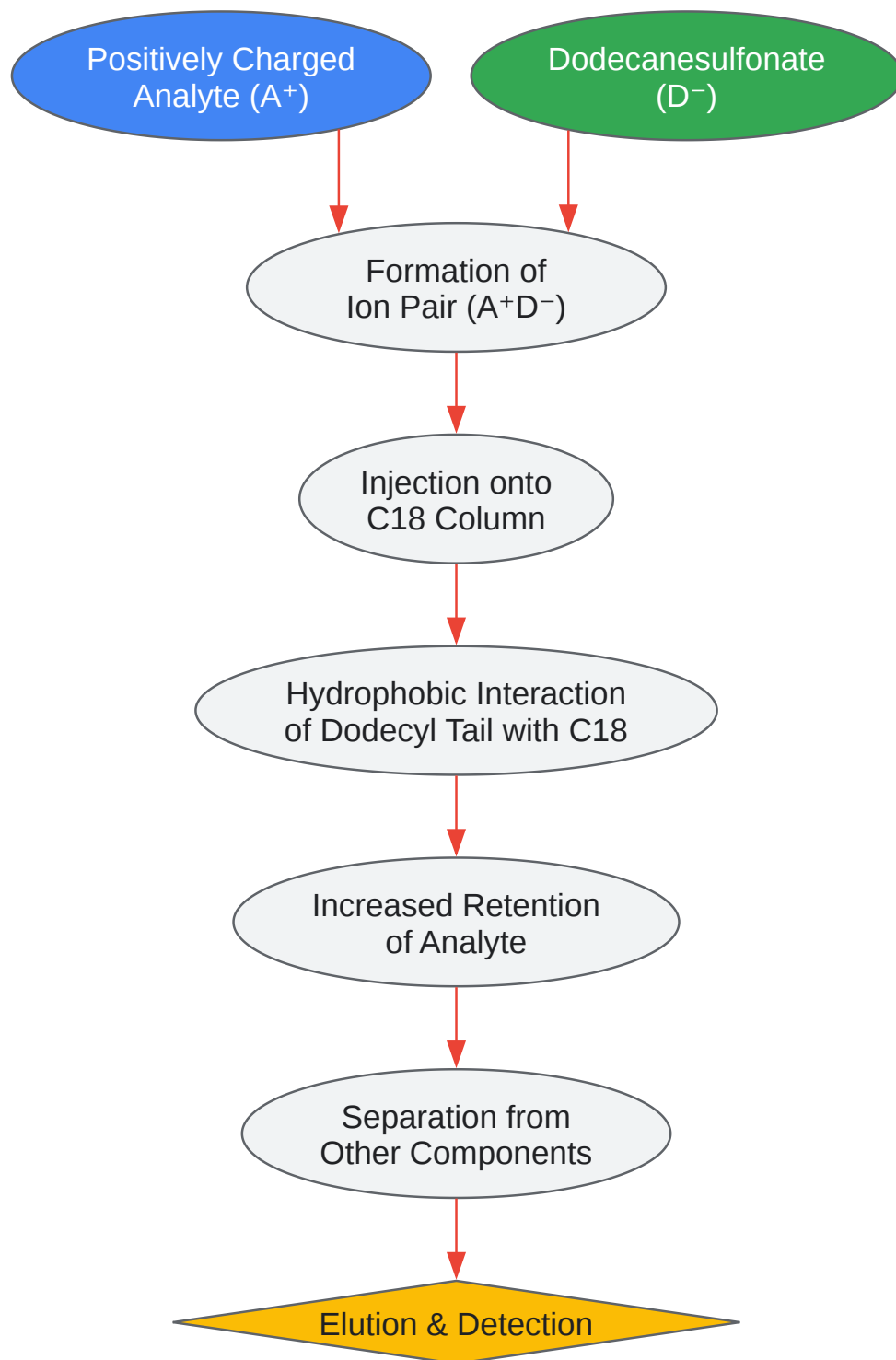
This laboratory-scale synthesis involves the reaction of 1-bromododecane with sodium sulfite.

[9]

- **Reaction Setup:** To a 250 mL round-bottom flask, add 1-bromododecane (5 g, 20.06 mmol) dissolved in 40 mL of ethanol.
- **Addition of Sulfite:** Add an aqueous solution of sodium sulfite (5.2 g, 40.12 mmol) in 40 mL of water to the flask.
- **Reaction:** Heat the resulting mixture to 80°C and allow it to react overnight.
- **Workup:** After the reaction is complete, cool the mixture to room temperature.
- **Extraction:** Perform an extraction using ethyl acetate (2 x 100 mL) to isolate the product.



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